

2-Chlorobenzoyl chloride CAS number and molecular structure

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Compound Name: 2-Chlorobenzoyl chloride

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An In-depth Technical Guide to 2-Chlorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorobenzoyl chloride** (CAS No: 609-65-4), a pivotal chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. This document details its chemical and physical properties, molecular structure, and provides detailed experimental protocols for its synthesis and application in organic reactions.

Core Chemical Information

2-Chlorobenzoyl chloride, also known as o-Chlorobenzoyl chloride, is an acyl chloride characterized by a benzoyl chloride structure with a chlorine substituent at the ortho (2-) position.^{[1][2]} Its high reactivity, typical of acid halides, makes it a versatile reagent in organic synthesis.^[1] It is soluble in common organic solvents like ether and acetone but decomposes in the presence of water.^[1]

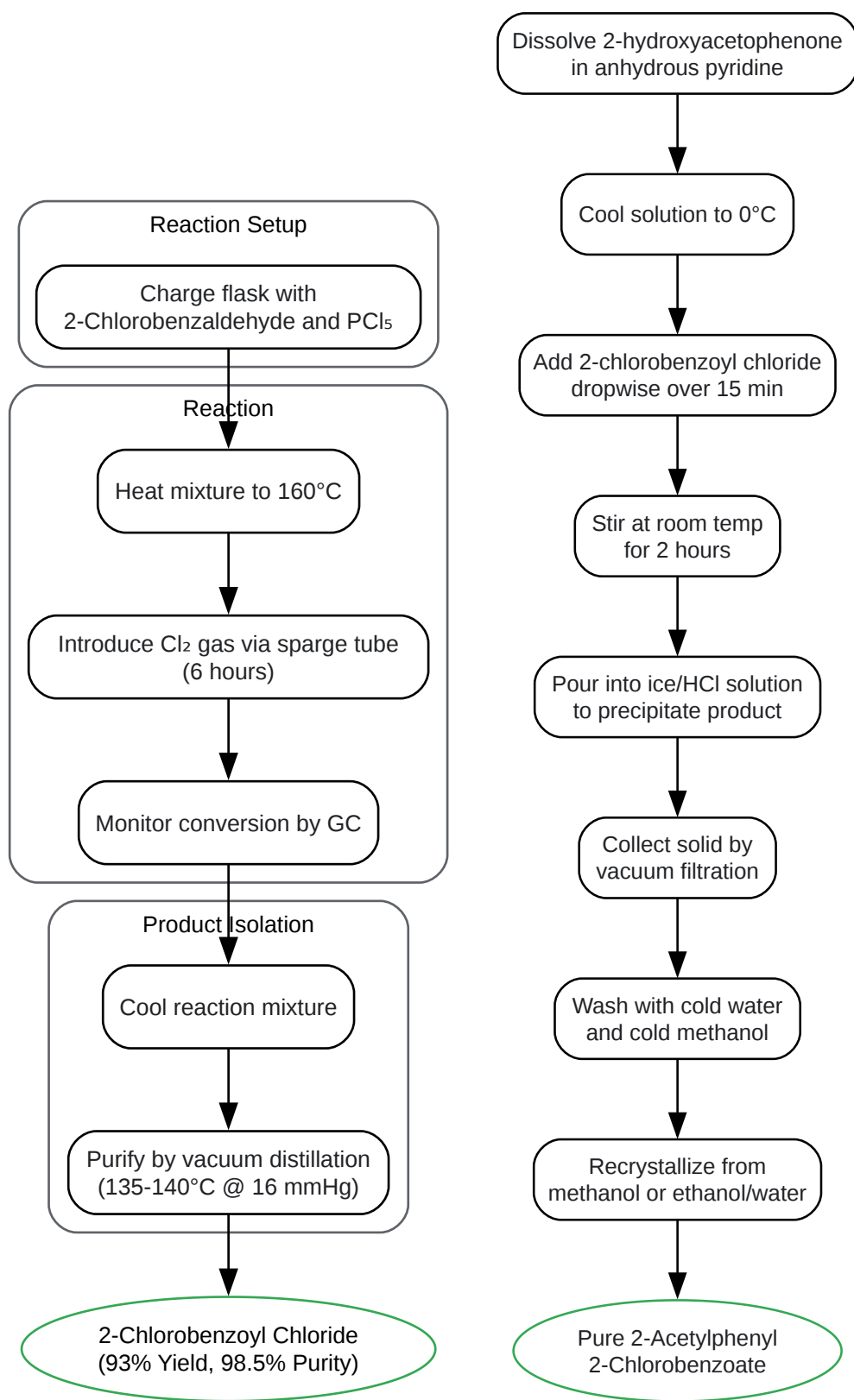
Physicochemical and Identification Data

The following table summarizes the key quantitative data and identifiers for **2-Chlorobenzoyl chloride**.

Property	Value	Citations
CAS Number	609-65-4	[3][4]
Molecular Formula	C ₇ H ₄ Cl ₂ O	[1][4]
Molecular Weight	175.01 g/mol	[3][4]
Appearance	Clear, colorless to very slightly yellow liquid	[5][6]
Melting Point	-4 to -3 °C	[3]
Boiling Point	238 °C (lit.)	[3]
Density	1.382 g/mL at 25 °C (lit.)	[3]
Refractive Index	n ₂₀ /D 1.572 (lit.)	[3]
IUPAC Name	2-chlorobenzoyl chloride	[2]
SMILES	<chem>C1=CC=C(C(=C1)C(=O)Cl)Cl</chem>	[1]
InChI Key	ONIKNECPXCLUHT-UHFFFAOYSA-N	[1][3]

Molecular Structure

The structure of **2-Chlorobenzoyl chloride** consists of a benzene ring substituted with a chlorocarbonyl group and a chlorine atom on adjacent carbon atoms.



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